

Basic properties and characteristics of Uty HY Peptide (246-254) (TFA)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Uty HY Peptide (246-254) (TFA)

Cat. No.: B8201758

[Get Quote](#)

An In-depth Technical Guide to Uty HY Peptide (246-254) (TFA)

For Researchers, Scientists, and Drug Development Professionals

Abstract

The Uty HY Peptide (246-254), supplied as a trifluoroacetate (TFA) salt, is a synthetic nonapeptide that represents a significant tool in immunological research. As a male-specific minor histocompatibility (H-Y) antigen, this peptide is the immunodominant epitope derived from the ubiquitously transcribed tetratricopeptide repeat gene on the Y chromosome (UTY) protein.^{[1][2][3][4][5][6]} It is recognized by cytotoxic T lymphocytes (CTLs) in the context of the murine major histocompatibility complex (MHC) class I molecule H2-Db.^{[3][4][6]} This recognition is a key factor in immune responses in sex-mismatched transplantation scenarios, particularly in graft-versus-host disease (GVHD) and graft rejection.^{[7][8][9]} This guide provides a comprehensive overview of the peptide's fundamental properties, its role in T-cell activation, and detailed experimental protocols for its application in research settings.

Core Properties and Characteristics

Uty HY Peptide (246-254) is a well-characterized peptide with defined physicochemical properties. The trifluoroacetate salt form is a common result of the purification process using

high-performance liquid chromatography (HPLC) and generally enhances the peptide's solubility in aqueous solutions.[4]

Property	Value	Reference(s)
Amino Acid Sequence	Trp-Met-His-His-Asn-Met-Asp-Leu-Ile (WMHHNMDLI)	[4][6]
Molecular Formula	C53H77N15O13S2	[4][6][10]
Molecular Weight	1196.4 g/mol	[4][6][10]
Purity (by HPLC)	Typically >95%	[4][6][10]
Appearance	Lyophilized white powder	[4]
Storage Conditions	Store lyophilized at -20°C. For solutions, store at -80°C.	[4][10][11]
MHC Restriction	H2-Db (Mouse)	[3][4][6]

Biological Function and Immunological Significance

Uty HY Peptide (246-254) is a minor histocompatibility antigen, which are peptides derived from polymorphic proteins that can elicit an immune response in the context of transplantation between MHC-matched, but genetically disparate individuals.[9]

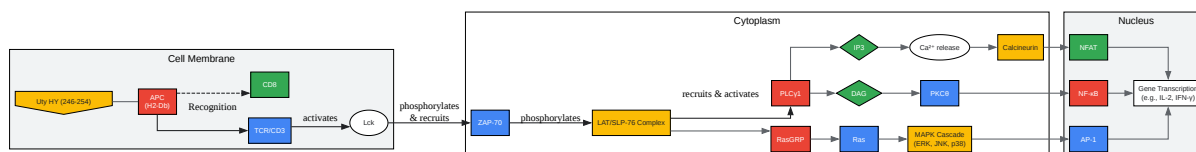
- **Graft-versus-Host Disease (GVHD):** In female-to-male hematopoietic stem cell transplantation (HSCT), donor female T-cells can recognize the Uty HY peptide presented on the cells of the male recipient, leading to an immune attack against the recipient's tissues, a condition known as GVHD.[7][8][9] Antibodies against UTY have been correlated with chronic GVHD.[7][8]
- **Graft Rejection:** Conversely, in male-to-female solid organ or skin transplantation, the female recipient's immune system can recognize the Uty HY peptide on the male graft, leading to rejection.[3]
- **Immunodominance:** In the C57BL/6 mouse model, the T-cell response to the H-Y antigen is immunodominant, with the majority of the CTL response directed against the Uty (246-254)

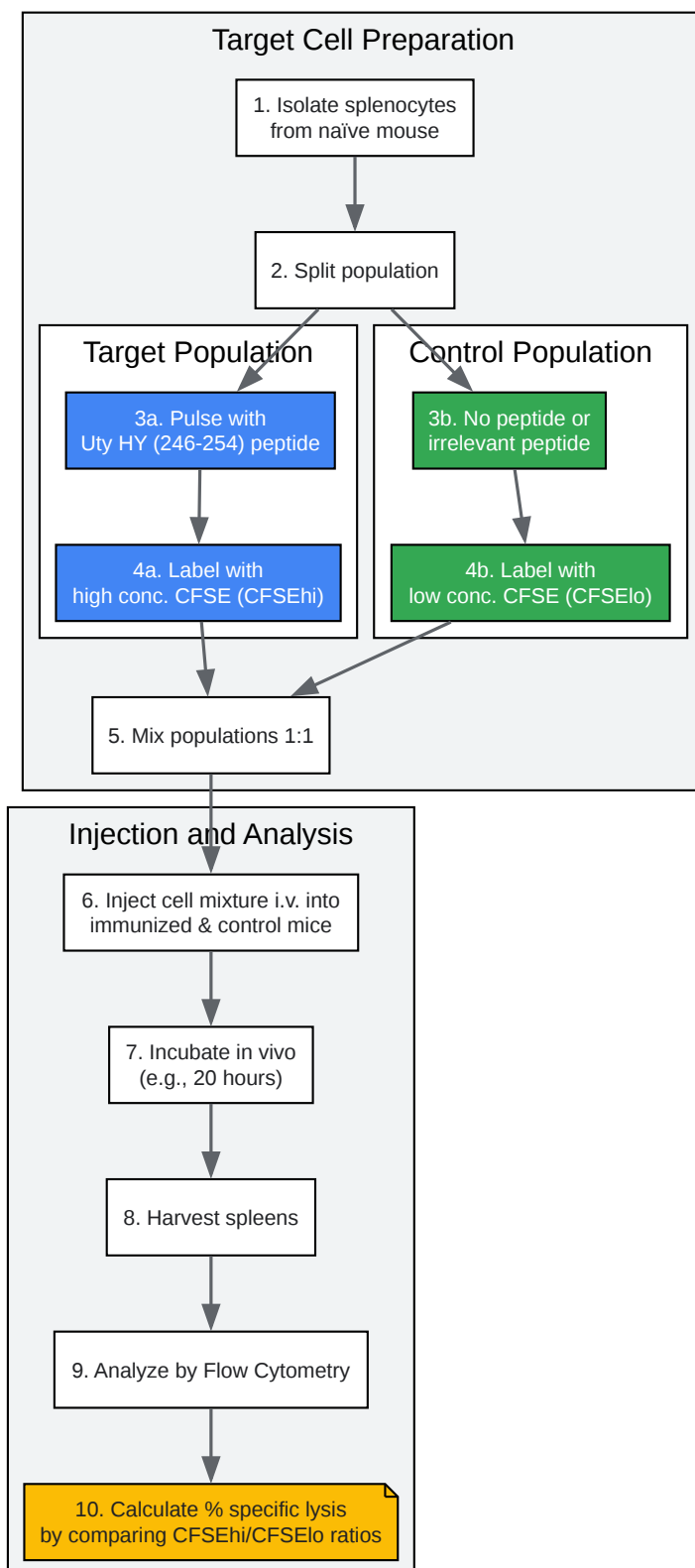
epitope over other potential epitopes, such as from the Smcy protein.[2]

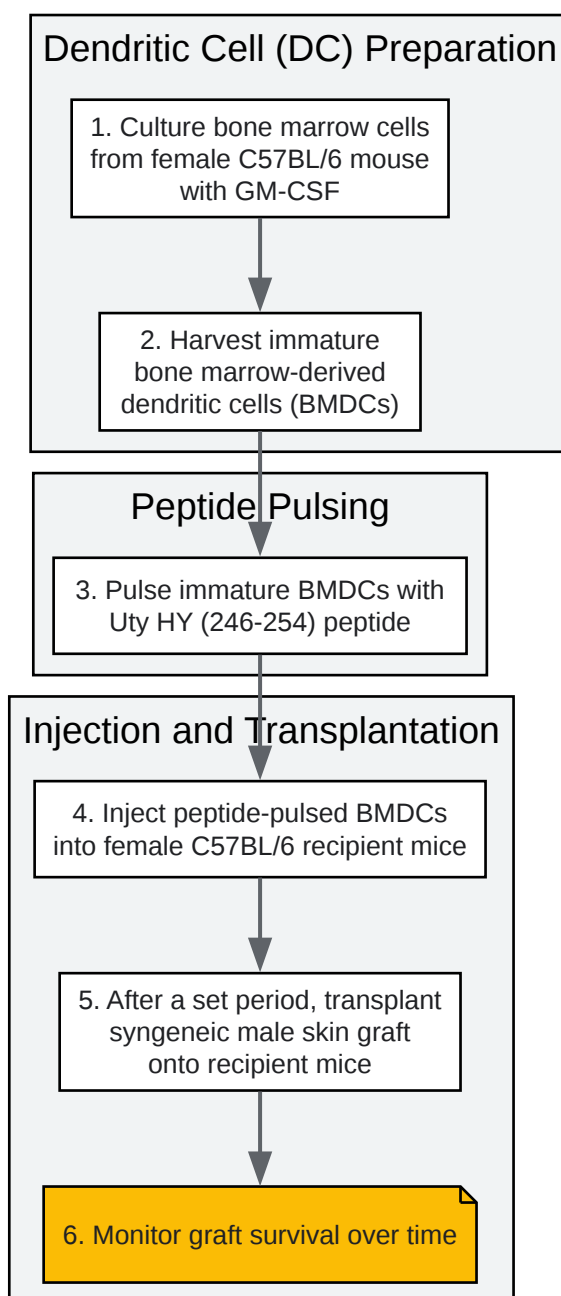
- Tolerance Induction: Due to its key role in rejection, the Uty HY peptide has been used in experimental models to induce immunological tolerance. Administration of the peptide in specific contexts can lead to prolonged survival of male grafts in female recipients.[3]

T-Cell Receptor Signaling Pathway

The recognition of the Uty HY (246-254) peptide presented by the H2-Db molecule on an antigen-presenting cell (APC) by a specific CD8+ T-cell is the initiating event for a complex intracellular signaling cascade. This leads to T-cell activation, proliferation, and the execution of its effector functions, such as cytotoxicity.







[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Amelioration of autoimmunity with an inhibitor selectively targeting all active centres of the immunoproteasome - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Deletion of naïve T cells recognizing the minor histocompatibility antigen HY with toxin-coupled peptide-MHC class I tetramers inhibits cognate CTL responses and alters immunodominance - PMC [pmc.ncbi.nlm.nih.gov]
- 3. HY peptides modulate transplantation responses to skin allografts - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. mouse Uty HY (246 - 254) Peptide [novoprolabs.com]
- 5. medchemexpress.com [medchemexpress.com]
- 6. Uty HY Peptide (246-254), mouse - 1 mg [anaspec.com]
- 7. Antibody responses to H-Y minor histocompatibility antigens correlate with chronic graft-versus-host disease and disease remission - PMC [pmc.ncbi.nlm.nih.gov]
- 8. The predictive value of HY antibodies for chronic graft-versus-host disease [gvhdhub.com]
- 9. Molecular Disparity of HY Antigen Affects Chronic Graft-Versus-Host Disease and Relapse in Female-to-Male Stem Cell Transplants - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. genscript.com [genscript.com]
- 11. targetmol.cn [targetmol.cn]
- To cite this document: BenchChem. [Basic properties and characteristics of Uty HY Peptide (246-254) (TFA)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8201758#basic-properties-and-characteristics-of-uty-hy-peptide-246-254-tfa]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com